

Lasiol: Application Notes and Protocols for Chemical Ecology Studies

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Compound of Interest

Compound Name: *Lasiol*
CAS No.: 142795-59-3
Cat. No.: B15573476

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lasiol (2,3,6-trimethyl-5-hepten-1-ol) is a naturally occurring acyclic monoterpene alcohol. In the field of chemical ecology, it is primarily recognized as a semiochemical, specifically a pheromone identified in the mandibular gland secretion of the male ant species *Lasius meridionalis*. As an attractant, **Lasiol** plays a crucial role in the chemical communication of this species. These application notes provide an overview of the known biological function of **Lasiol** and detail experimental protocols for its study, based on established methodologies in insect chemical ecology.

Biological Significance and Applications

Lasiol is a key signaling molecule for *Lasius meridionalis*, a species of ant found in sandy habitats across Europe. The compound functions as an attractant pheromone, likely involved in mating or aggregation behaviors. The study of **Lasiol** can provide valuable insights into:

- **Insect Behavior:** Understanding the chemical cues that mediate social interactions and reproductive behaviors in ants.
- **Species-Specific Communication:** Investigating the evolution of chemical signaling and its role in species recognition and isolation.
- **Pest Management:** Although *Lasius meridionalis* is not a major pest, the principles of pheromone-based attraction can be applied to the development of species-specific lures for monitoring and controlling pest insect populations.
- **Drug Discovery:** Natural products with specific biological activities are often a starting point for the development of new pharmaceuticals. While the direct application of **Lasiol** in drug development is not established, the study of insect pheromones contributes to our broader understanding of ligand-receptor interactions.

Quantitative Data

Currently, there is a notable lack of publicly available quantitative data from peer-reviewed studies specifically detailing the dose-response of *Lasius meridionalis* to **Lasiol**. The primary literature focuses on the identification and synthesis of the compound. To facilitate further research, the following table outlines the key chemical properties of **Lasiol**.

Property	Value	Source
Chemical Name	2,3,6-trimethyl-5-hepten-1-ol	PubChem
Molecular Formula	C ₁₀ H ₂₀ O	PubChem
Molecular Weight	156.27 g/mol	PubChem
CAS Number	131479-19-1	The Pherobase
Natural Source	Mandibular gland of male <i>Lasius meridionalis</i>	The Pherobase, The Good Scents Company
Pheromonal Function	Attractant	The Pherobase

Experimental Protocols

While specific protocols for **Lasiol** are not extensively published, the following are detailed methodologies for key experiments in insect chemical ecology that can be adapted for studying the effects of **Lasiol** on *Lasius meridionalis* or other insects.

Protocol 1: Y-Tube Olfactometer Bioassay for Attraction

This protocol describes a standard laboratory method to assess the behavioral response of ants to an airborne chemical stimulus.

Objective: To determine if *Lasius meridionalis* workers are attracted to synthetic **Lasiol**.

Materials:

- Glass Y-tube olfactometer (arms typically 10-15 cm long)
- Air pump or compressed air source with flowmeters
- Activated charcoal and water flasks for air purification and humidification
- Odor source chambers
- Pipettes and filter paper discs
- Synthetic **Lasiol** (high purity)
- Solvent (e.g., hexane or pentane)
- Worker ants of *Lasius meridionalis* (acclimated to laboratory conditions)
- Stopwatch
- Video recording equipment (optional, for detailed behavioral analysis)

Procedure:

- Preparation of **Lasiol** Solution: Prepare a serial dilution of **Lasiol** in the chosen solvent (e.g., 1 ng/μL, 10 ng/μL, 100 ng/μL).
- Setup:

- Assemble the Y-tube olfactometer. Ensure all glassware is thoroughly cleaned with a non-residual solvent and baked to remove any contaminants.
- Connect the air source to the purification and humidification flasks, and then to the two odor source chambers via the flowmeters.
- Maintain a constant, equal airflow through both arms of the Y-tube (e.g., 100 mL/min).
- Stimulus Application:
 - Apply a known amount of the **Lasiol** solution (e.g., 10 μ L) to a filter paper disc and place it in one of the odor source chambers.
 - Apply an equal volume of the solvent to another filter paper disc and place it in the other odor source chamber to serve as a control.
- Bioassay:
 - Introduce a single worker ant into the base of the Y-tube.
 - Allow the ant a set period (e.g., 5-10 minutes) to move down the main arm and choose one of the side arms.
 - A choice is recorded when the ant moves a set distance into a side arm (e.g., 2 cm past the Y-junction).
 - Record which arm the ant chooses and the time taken to make the choice.
 - Ants that do not make a choice within the allotted time are recorded as "no choice".
- Data Collection and Analysis:
 - After each trial, clean the Y-tube thoroughly to remove any chemical residues.
 - Rotate the Y-tube 180° after every few trials to prevent any positional bias.
 - Test a sufficient number of ants (e.g., 30-50) for each concentration of **Lasiol**.

- Analyze the data using a chi-square test or a binomial test to determine if there is a significant preference for the **Lasiol**-treated arm over the control arm.

Protocol 2: Headspace Volatile Collection and GC-MS Analysis

This protocol details the method for collecting and identifying volatile organic compounds (VOCs), such as **Lasiol**, from the mandibular glands of *Lasius meridionalis*.

Objective: To confirm the presence and quantify the amount of **Lasiol** in the mandibular glands of male *Lasius meridionalis*.

Materials:

- Live male *Lasius meridionalis* ants
- Solid-phase microextraction (SPME) fibers (e.g., with Polydimethylsiloxane/Divinylbenzene coating)
- Glass vials with septa
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Synthetic **Lasiol** standard for comparison

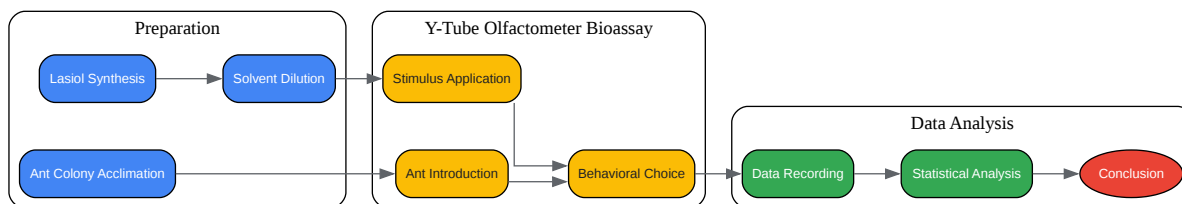
Procedure:

- Sample Preparation:
 - Dissect the mandibular glands from a male ant under a microscope.
 - Alternatively, the entire head of an ant can be used.
 - Place the dissected glands or the head in a small glass vial and seal it with a septum.
- Headspace Collection:
 - Gently warm the vial to increase the volatility of the compounds.

- Insert the SPME fiber through the septum into the headspace above the sample.
- Expose the fiber for a predetermined time (e.g., 30-60 minutes) to allow for the adsorption of volatile compounds.
- GC-MS Analysis:
 - Retract the SPME fiber and immediately insert it into the injection port of the GC-MS.
 - The heat of the injection port will desorb the collected volatiles onto the GC column.
 - Run a suitable temperature program to separate the compounds.
 - The mass spectrometer will fragment the eluting compounds, generating a mass spectrum for each.
- Compound Identification and Quantification:
 - Identify **Lasiol** by comparing its retention time and mass spectrum with that of the synthetic standard.
 - Quantify the amount of **Lasiol** by comparing the peak area with a calibration curve generated from known concentrations of the synthetic standard.

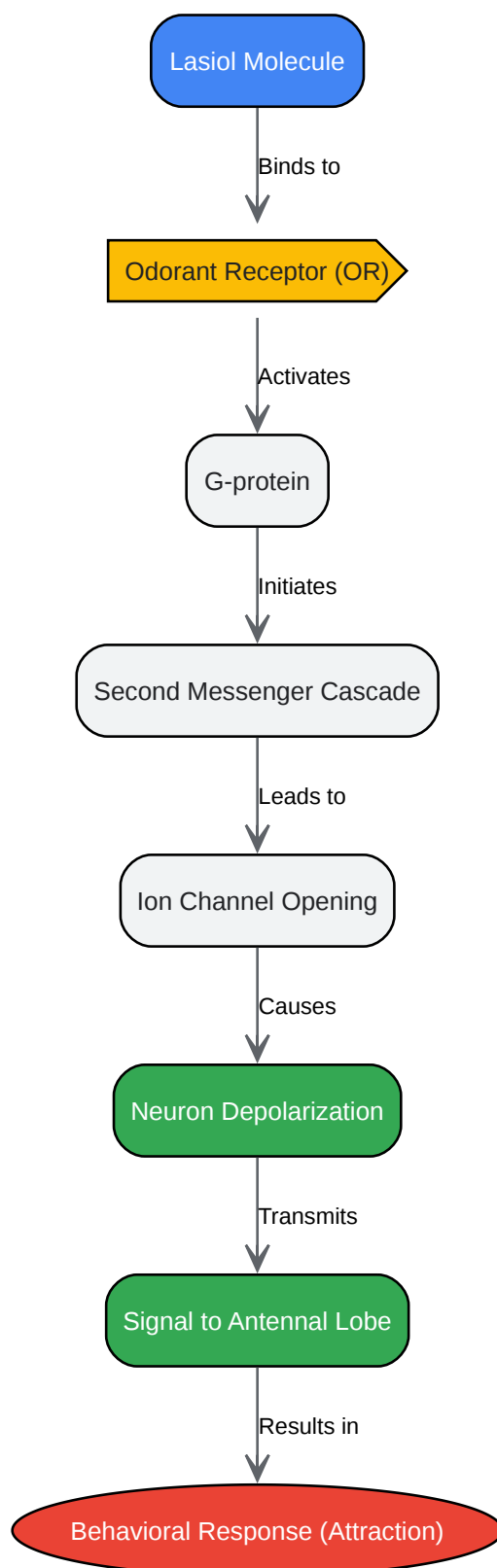
Signaling Pathway and Experimental Workflow Diagrams

To visualize the experimental processes and the hypothesized signaling pathway, the following diagrams are provided in Graphviz (DOT language).



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*Experimental workflow for **Lasinol** bioassay.*



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*Hypothesized olfactory signaling pathway for **Lasiol**.*

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